

Physicochemical properties of 1-Octadecyne

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Compound of Interest

Compound Name: 1-Octadecyne

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An In-depth Technical Guide to the Physicochemical Properties of **1-Octadecyne**

Introduction

1-Octadecyne (CAS No. 629-89-0), also known as octadec-1-yne or cetylacetylene, is a long-chain terminal alkyne with the chemical formula $C_{18}H_{34}$.^{[1][2][3]} Its structure consists of an 18-carbon chain with a triple bond at the C-1 position.^[4] This linear, unsaturated hydrocarbon is of significant interest to researchers in organic synthesis, materials science, and drug development due to its reactive terminal alkyne group, which can participate in a variety of chemical transformations such as coupling reactions, hydrogenations, and cycloadditions. This guide provides a comprehensive overview of its core physicochemical properties, experimental characterization protocols, and safety information.

Physicochemical Properties

The physical and chemical characteristics of **1-Octadecyne** are summarized below. The data is compiled from various chemical suppliers and databases. It exists as a white solid or a colorless liquid, depending on the ambient temperature.^[1]

Table 1: General and Physical Properties of 1-Octadecyne

| Property | Value | Source(s) |
|-------------------|--|-----------------|
| Molecular Formula | C ₁₈ H ₃₄ | [1][2][3] |
| Molecular Weight | 250.47 g/mol (GFS Chemicals) [2], 250.5 g/mol (PubChem)[1], 250.46 g/mol (ChemicalBook) [5] | [1][2][5] |
| IUPAC Name | octadec-1-yne | [1][3][6] |
| Synonyms | Cetylacetylene, Hexadecylacetylene, Octadecyne | [1][6] |
| Appearance | White solid or colorless liquid[1], Fused solid or clear liquid as melt[3] | [1][3] |
| Melting Point | 21°C to 24°C[6], 22.5°C[1][5], 24°C to 26°C[2], 27°C[1], 28°C[4] | [1][2][4][5][6] |
| Boiling Point | 313°C[2][4], 180°C at 15 mmHg[5] | [2][4][5] |
| Density | 0.80 g/cm ³ [2], 0.803 g/mL[4][5] [6] | [2][4][5][6] |
| Refractive Index | 1.4774 | [5] |
| Flash Point | 25°C | [5] |

Table 2: Solubility Profile

While specific quantitative solubility data for **1-Octadecyne** is not readily available, its long, non-polar aliphatic chain dictates its solubility behavior. By analogy to the structurally similar 1-octadecene, it is expected to be:

| Solvent Type | Solubility | Rationale |
|----------------------------|------------|---|
| Water | Insoluble | The long C18 hydrophobic chain dominates the molecule, preventing interaction with polar water molecules.[7] |
| Non-polar Organic Solvents | Soluble | Readily dissolves in solvents like hexane, benzene, and other hydrocarbons due to similar non-polar characteristics ("like dissolves like").[7] |
| Polar Organic Solvents | Miscible | Expected to be miscible with alcohols, acetone, and ether. [8][9] |

Experimental Protocols and Characterization

The determination and verification of **1-Octadecyne**'s properties and purity rely on standard analytical techniques in organic chemistry.

Purity Assessment by Gas Chromatography (GC)

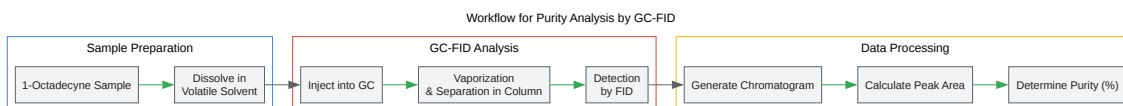
The purity of **1-Octadecyne** is typically assayed using Gas Chromatography, often with a Flame Ionization Detector (GC-FID).

Methodology:

- **Sample Preparation:** A dilute solution of **1-Octadecyne** is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- **Injection:** A small volume of the sample is injected into the GC inlet, which is heated to ensure rapid vaporization.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through a capillary column. The column's stationary phase separates components based on

their boiling points and interactions with the phase.

- **Detection:** As components elute from the column, they are combusted in an FID. The ions produced generate an electrical signal proportional to the amount of substance.
- **Analysis:** The resulting chromatogram shows peaks corresponding to different components. The area of the **1-Octadecyne** peak relative to the total area of all peaks is used to calculate its purity. Commercial suppliers often guarantee a purity of $\geq 95.0\%$ or $\geq 97.50\%$ by this method.^{[2][3]}



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Caption: Workflow for determining the purity of **1-Octadecyne** using GC-FID.

Structural Elucidation by Spectroscopy

Spectroscopic methods are essential for confirming the molecular structure of **1-Octadecyne**.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: Provides information about the chemical environment of hydrogen atoms. The spectrum of **1-Octadecyne** would show a characteristic signal for the terminal alkyne proton ($-\text{C}\equiv\text{C}-\text{H}$) and distinct signals for the methylene ($-\text{CH}_2-$) and methyl ($-\text{CH}_3$) groups in the long alkyl chain.
 - ^{13}C NMR: Shows the different types of carbon atoms. The two sp -hybridized carbons of the alkyne group would have unique chemical shifts, distinguishing them from the sp^3 -

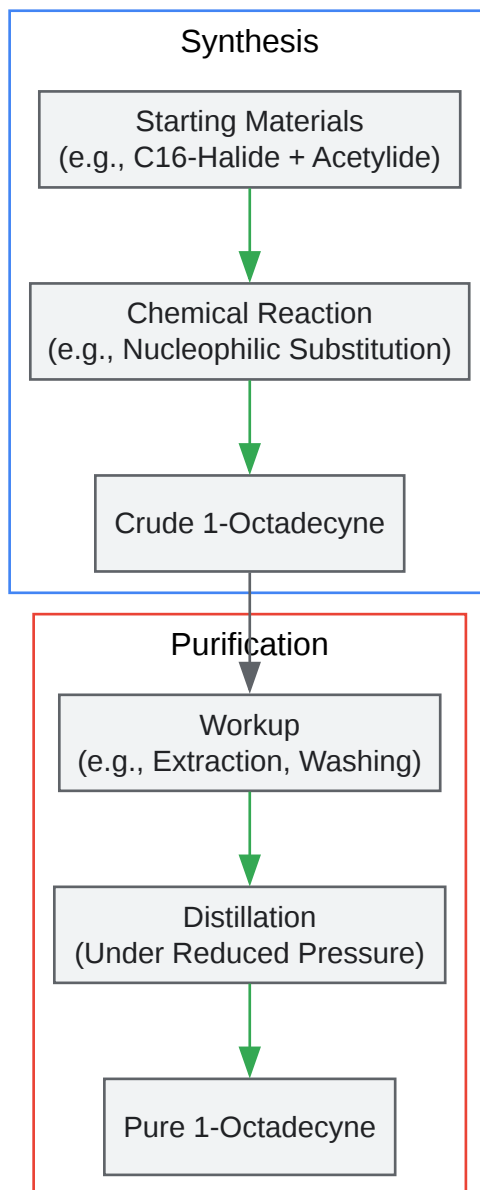
hybridized carbons of the alkyl chain. Spectra for **1-Octadecyne** are available in databases like SpectraBase.[10]

- Mass Spectrometry (MS):
 - Used to determine the molecular weight and fragmentation pattern. Electron ionization mass spectrometry (EI-MS) would show a molecular ion peak corresponding to the molecular weight (approx. 250.5 amu), confirming the molecular formula.[1][11] The fragmentation pattern provides further structural evidence. GC-MS combines gas chromatography separation with mass spectrometry detection.[12]
- Infrared (IR) Spectroscopy:
 - IR spectroscopy is used to identify functional groups. The spectrum of **1-Octadecyne** will exhibit a sharp absorption band around 3300 cm^{-1} corresponding to the $\equiv\text{C-H}$ bond stretch and another characteristic absorption near 2120 cm^{-1} for the $\text{C}\equiv\text{C}$ triple bond stretch.[11]

Synthesis and Purification

While detailed synthesis protocols are proprietary, a general approach for synthesizing long-chain terminal alkynes involves two main steps: the creation of the alkyne and subsequent purification.

Generalized Synthesis and Purification of 1-Octadecyne



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Caption: A logical workflow for the synthesis and purification of **1-Octadecyne**.

Safety and Handling

According to aggregated GHS information, **1-Octadecyne** is considered a hazardous substance.[1]

- Hazards: It may be fatal if swallowed and enters airways (Aspiration hazard).[1] It is also reported to cause skin and eye irritation.[1] Vapors or mists can irritate the eyes, mucous membranes, and upper respiratory tract.[1]
- Precautions:
 - Handle in a well-ventilated area.
 - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
 - Avoid contact with skin and eyes.
 - Avoid inhalation of vapor or mist.
 - Store in a cool, dry place away from incompatible materials.

For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier before use.[2]

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